

Personal protective equipment for handling 2-Pyridinol-1-oxide

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Compound of Interest

Compound Name: 2-Pyridinol-1-oxide

Cat. No.: B179263

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Essential Safety and Handling Guide for 2-Pyridinol-1-oxide

This guide provides crucial safety and logistical information for the handling and disposal of **2-Pyridinol-1-oxide**, tailored for researchers, scientists, and drug development professionals. Following these procedural steps is essential for ensuring laboratory safety.

Chemical Identifier:

- Name: **2-Pyridinol-1-oxide**
- Synonyms: 2-Hydroxypyridine-N-oxide, HOPO, HPNO[1]
- CAS Number: 13161-30-3[2][3]

Hazard Identification and Classification

2-Pyridinol-1-oxide is classified as a hazardous substance.[4] It is harmful if swallowed and causes irritation to the eyes, respiratory system, and skin.[4]

GHS Hazard Classification Summary:

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation[1][3][5]
Serious Eye Damage/Eye Irritation	1, 2	H318: Causes serious eye damage[1]; H319: Causes serious eye irritation[3][5]
Specific target organ toxicity (single exposure)	3	H335: May cause respiratory irritation[2][3][5]
Acute toxicity, oral	4	H302: Harmful if swallowed[6]

Signal Word: Danger[1] or Warning[2][3]

Personal Protective Equipment (PPE)

Strict adherence to the recommended personal protective equipment is mandatory to minimize exposure and ensure personal safety.

Recommended PPE for Handling **2-Pyridinol-1-oxide**:

Protection Type	Specification	Rationale and Source
Eye Protection	Chemical safety goggles or eyeshields.[1][2]	Protects against eye irritation and serious eye damage.[1][3][4]
Hand Protection	Compatible chemical-resistant gloves.[1] For prolonged contact, a glove with a protection class of 5 or higher (breakthrough time > 240 minutes) is recommended. For brief contact, a protection class of 3 or higher (> 60 minutes) is suitable.[4]	Prevents skin irritation and absorption.[1][4]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95 dust mask).[1][2][3]	Required if exposure limits are exceeded, if irritation is experienced, or when handling as a powder to avoid respiratory irritation.[3][4]
Skin and Body Protection	Protective clothing, overalls, and a P.V.C. apron.[1][4]	Prevents skin contact and contamination of personal clothing.[4]

Operational and Disposal Plans

Handling and Storage:

- Avoid all personal contact, including inhalation of dust.[4]
- Use in a well-ventilated area, preferably under a chemical fume hood.[3][7] Local exhaust ventilation is required where solids are handled as powders.[4]
- Avoid generating dust.[4]
- Wash hands and any exposed skin thoroughly after handling.[3]

- Store in a cool, dry, well-ventilated area away from incompatible substances such as strong oxidizing agents.[1][3]
- Keep containers tightly closed and store locked up.[3][5]

Spill Management:

- Minor Spills: Remove all ignition sources. Clean up spills immediately. Use dry clean-up procedures and avoid generating dust. Place spilled material in a suitable, labeled container for waste disposal.[4]
- Major Spills: Alert emergency responders. Advise personnel in the area of the hazard. Control personal contact by using appropriate protective equipment.[4]

Disposal Plan:

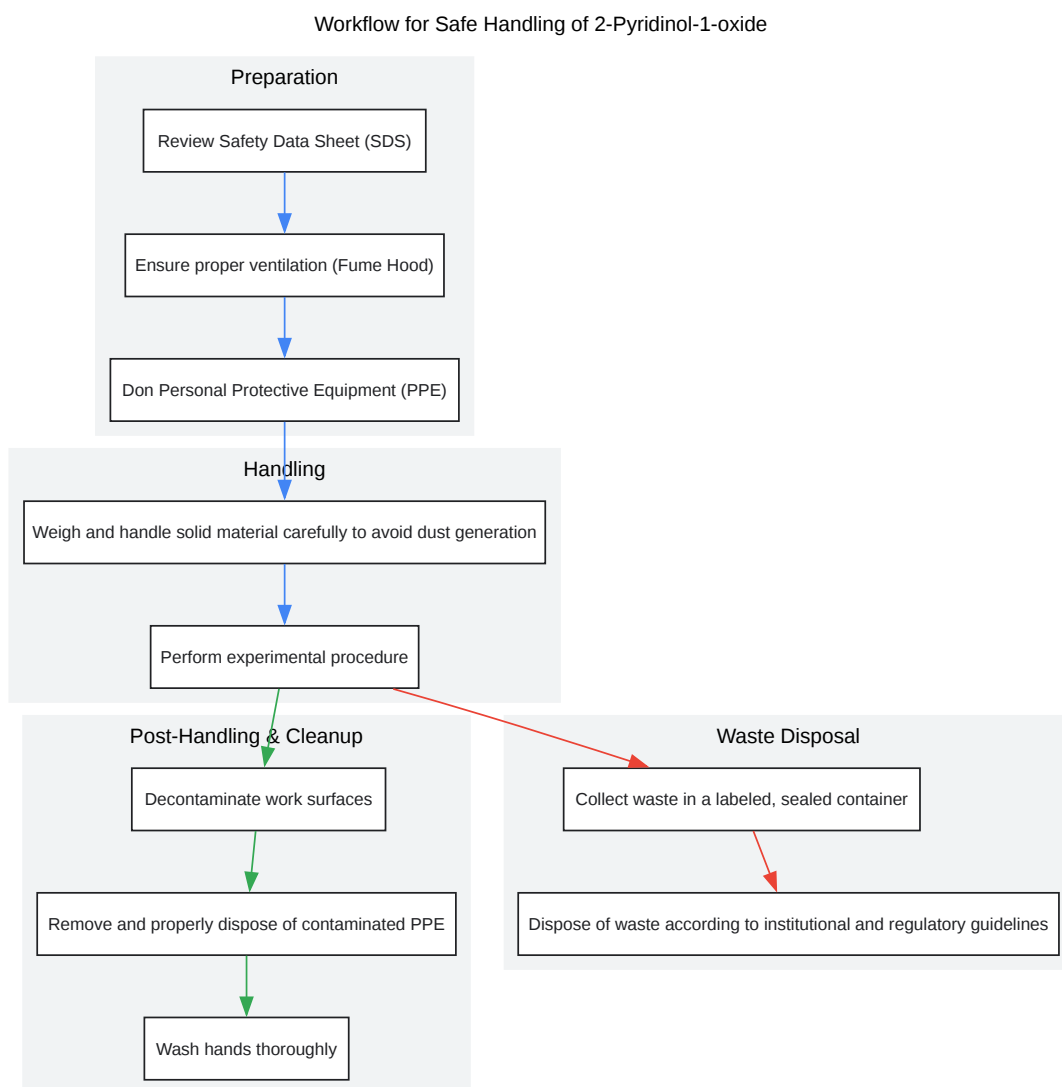
- All waste must be handled in accordance with local, state, and federal regulations.[4]
- Dispose of contents and container to an approved waste disposal plant.[3]
- Puncture containers to prevent re-use.[4]
- Do not allow waste to enter drains or surface water.[1]

Emergency First-Aid Procedures

- If Inhaled: Remove the victim to fresh air and keep at rest in a comfortable position for breathing. Call a poison center or doctor if you feel unwell.[3]
- If on Skin: Immediately remove all contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice.[1][3]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a poison center or doctor.[1]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a physician or poison control center immediately.[7]

Visual Workflow for Safe Handling of 2-Pyridinol-1-oxide

The following diagram outlines the procedural workflow for the safe handling of **2-Pyridinol-1-oxide**, from preparation to disposal.



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Caption: Safe handling workflow for **2-Pyridinol-1-oxide**.

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